Application Notes and Protocols for S-207858 in High-Throughput Screening

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Compound of Interest

Compound Name: *SNT-207858*

Cat. No.: *B12426371*

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Introduction

SNT-207858 is a potent and selective small molecule antagonist of the Melanocortin-4 Receptor (MC4R), a G-protein coupled receptor (GPCR) predominantly expressed in the brain.[1][2] The MC4R is a key regulator of energy homeostasis, food intake, and body weight.[3][4][5] Antagonism of MC4R has been shown to stimulate food intake and reduce cancer-induced cachexia, making **SNT-207858** a valuable tool for research in these areas.[1][2] These application notes provide detailed protocols for utilizing **SNT-207858** in high-throughput screening (HTS) assays to identify and characterize novel MC4R modulators.

SNT-207858: Key Characteristics

SNT-207858 is an orally active and blood-brain barrier penetrating compound, allowing for its use in both in vitro and in vivo studies.[1][2] Its selectivity for MC4R over other melanocortin receptor subtypes is a critical feature for targeted research.

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Property	Value	Reference
Target	Melanocortin-4 Receptor (MC4R)	[1][2]
Mechanism of Action	Competitive Antagonist	[1][2]
IC50 (Binding)	22 nM	[1][2]
IC50 (Functional)	11 nM	[1][2]
Selectivity	~170-fold vs. MC3R, ~40-fold vs. MC5R	[1]
CAS Number	1104080-42-3	
Molecular Formula	C32H45Cl4N5O3	

Melanocortin-4 Receptor Signaling Pathway

The MC4R is primarily coupled to the Gs alpha subunit of the heterotrimeric G-protein.[5][6] Upon activation by an agonist, such as α-melanocyte-stimulating hormone (α-MSH), the Gs protein activates adenylyl cyclase, which in turn catalyzes the conversion of ATP to cyclic AMP (cAMP).[6] The increase in intracellular cAMP concentration leads to the activation of Protein Kinase A (PKA) and subsequent downstream signaling events that regulate energy balance.[3] **SNT-207858** acts by competitively blocking the binding of agonists to MC4R, thereby inhibiting this signaling cascade.

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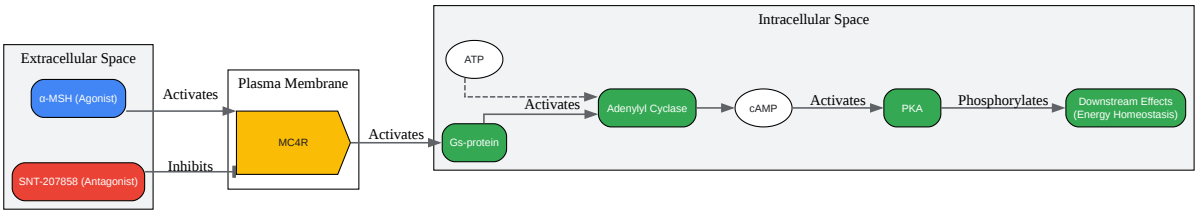

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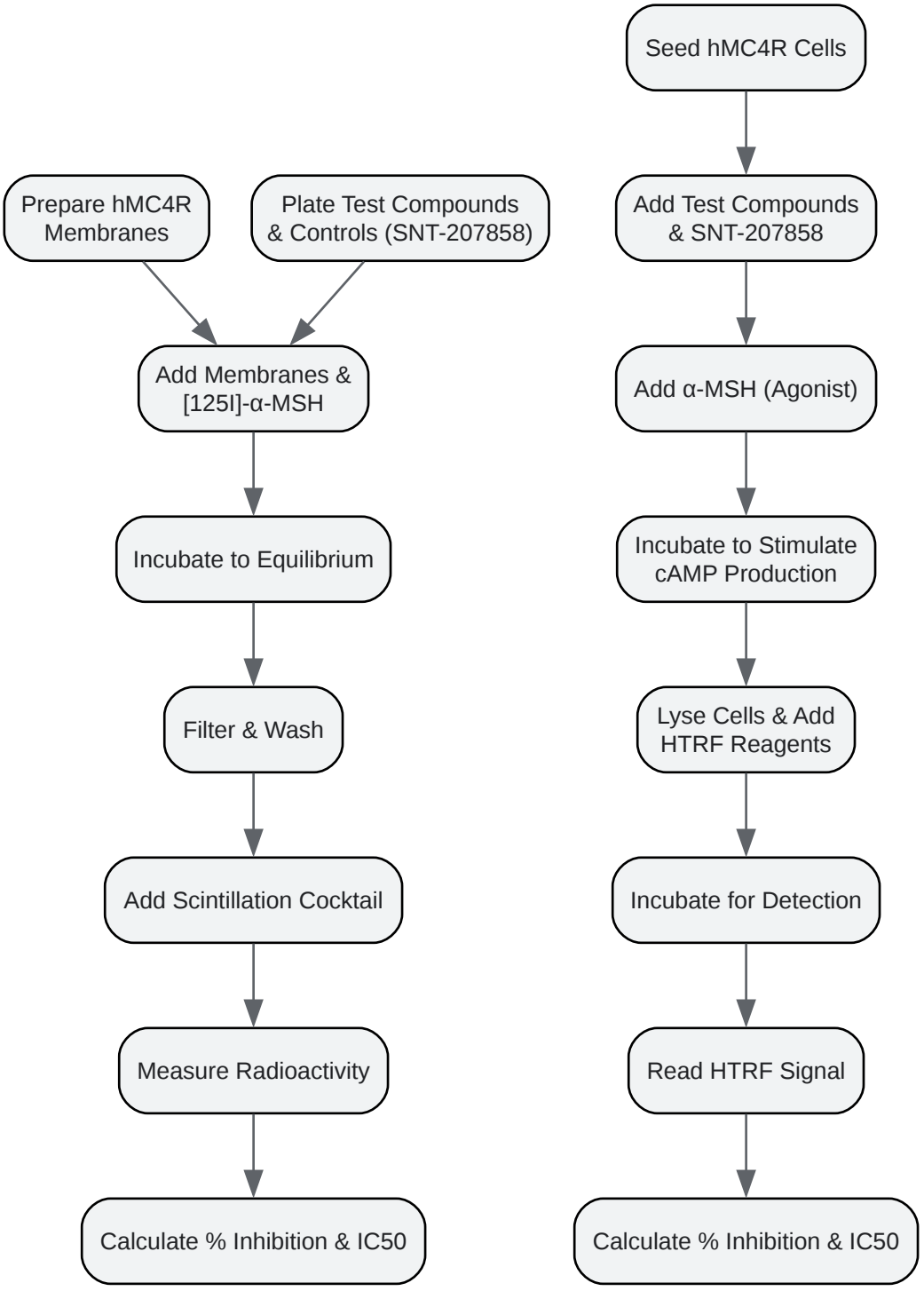

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